

Technical Guide: Solubility Profile of Acriflavine Hydrochloride

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Compound of Interest

Compound Name: *Acriflavine hydrochloride*

Cat. No.: *B1501712*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility of **Acriflavine hydrochloride** in various solvents. The information herein is intended to support research, development, and formulation activities involving this compound.

Core Topic: Solubility of Acriflavine Hydrochloride

Acriflavine hydrochloride is a fluorescent dye and antiseptic agent. Its solubility is a critical parameter for its application in various scientific and pharmaceutical contexts. Understanding its behavior in different solvents is essential for formulation development, analytical method design, and interpreting experimental results.

Quantitative Solubility Data

The solubility of **Acriflavine hydrochloride** has been determined in several common laboratory solvents. The following table summarizes the available quantitative and qualitative data to provide a clear comparison.

Solvent	Solubility	Temperature (°C)	Notes
Water	250-300 mg/mL[1]	20	Also described as "freely soluble"[2][3]. One source indicates a much lower solubility of 1 mg/mL, which may be context-dependent[4][5].
Ethanol	Soluble[1][6]	Not Specified	Quantitative data is not readily available.
Methanol	Soluble[2][7][8]	Not Specified	Quantitative data is not readily available.
Dimethyl Sulfoxide (DMSO)	Soluble[2][7][8]	Not Specified	A quantitative value of 30 mg/mL has also been reported.
Chloroform	Insoluble[1]	Not Specified	
Ether	Insoluble[1]	Not Specified	

Experimental Protocols

The determination of solubility is a fundamental experimental procedure. The "shake-flask" method is a widely accepted technique for determining the equilibrium solubility of a compound in a specific solvent.

Shake-Flask Method for Solubility Determination

This protocol outlines the steps for determining the solubility of **Acriflavine hydrochloride**.

1. Materials and Equipment:

- **Acriflavine hydrochloride** (powder)
- Solvent of interest (e.g., water, ethanol, DMSO)

- Analytical balance
- Scintillation vials or other suitable sealed containers
- Orbital shaker or rotator
- Constant temperature bath or incubator
- Syringe filters (e.g., 0.45 μm pore size)
- Syringes
- Volumetric flasks and pipettes
- UV-Vis spectrophotometer or other suitable analytical instrument for quantification

2. Procedure:

- Preparation of Supersaturated Solutions:
 - Add an excess amount of **Acriflavine hydrochloride** to a series of vials containing a known volume of the solvent. The goal is to have undissolved solid remaining after equilibration.
 - Seal the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in an orbital shaker within a constant temperature bath set to the desired temperature (e.g., 25 °C).
 - Agitate the samples for a sufficient period to ensure equilibrium is reached (typically 24-48 hours). The solution should be in constant contact with the excess solid.
- Sample Collection and Preparation:
 - After equilibration, allow the vials to stand undisturbed in the constant temperature bath for a sufficient time to allow the excess solid to settle.

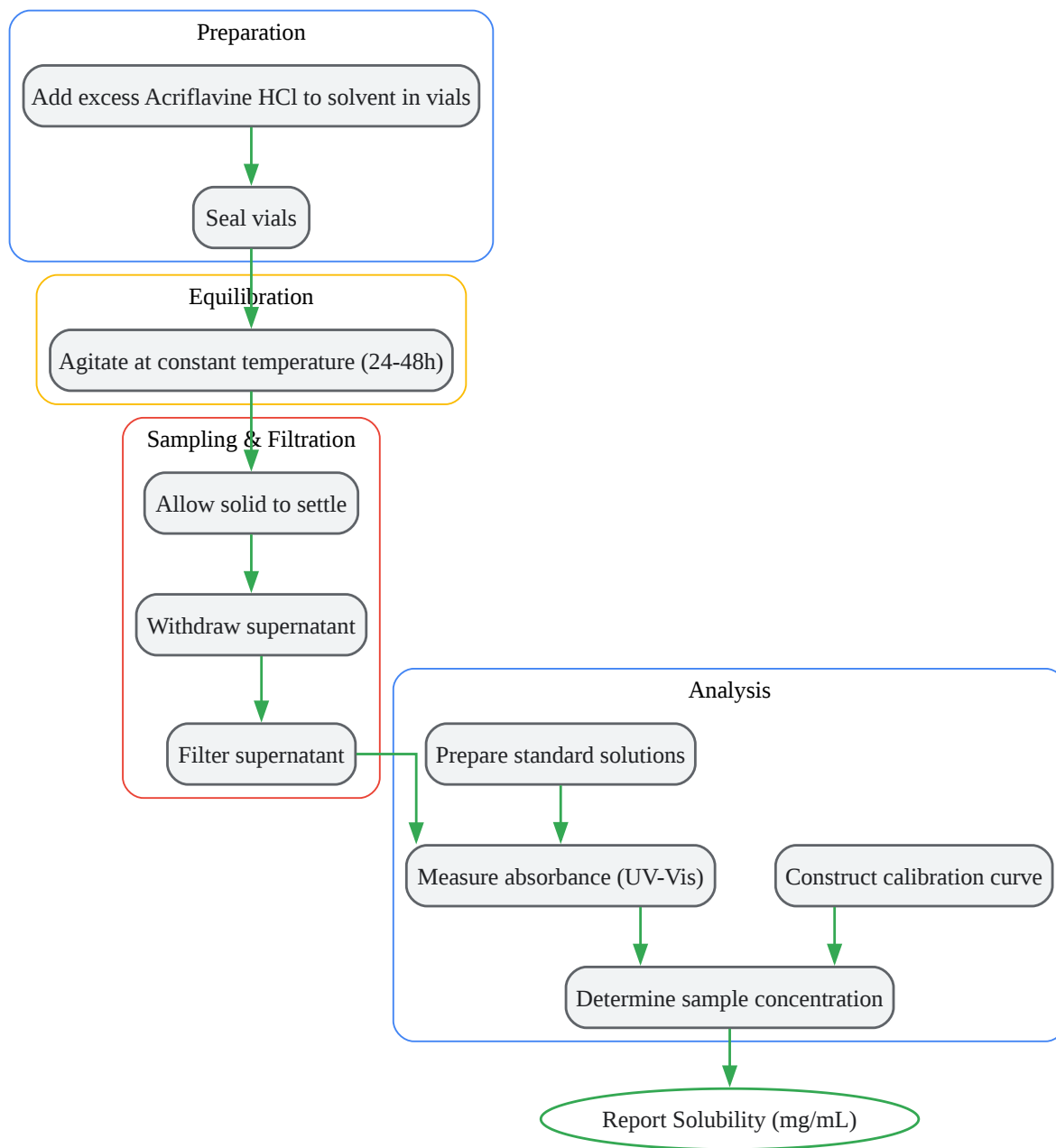
- Carefully withdraw a known volume of the supernatant using a syringe.
- Immediately filter the supernatant through a syringe filter into a clean, dry vial to remove any undissolved particles.
- Quantification:
 - Prepare a series of standard solutions of **Acriflavine hydrochloride** of known concentrations in the same solvent.
 - Measure the absorbance of the standard solutions and the filtered sample solution using a UV-Vis spectrophotometer at the wavelength of maximum absorbance for **Acriflavine hydrochloride**.
 - Construct a calibration curve by plotting absorbance versus concentration for the standard solutions.
 - Use the calibration curve to determine the concentration of **Acriflavine hydrochloride** in the filtered sample. This concentration represents the solubility of the compound in that solvent at the specified temperature.

3. Data Analysis and Reporting:

- The solubility is typically reported in units of mg/mL or mol/L.
- It is crucial to report the temperature at which the solubility was determined.

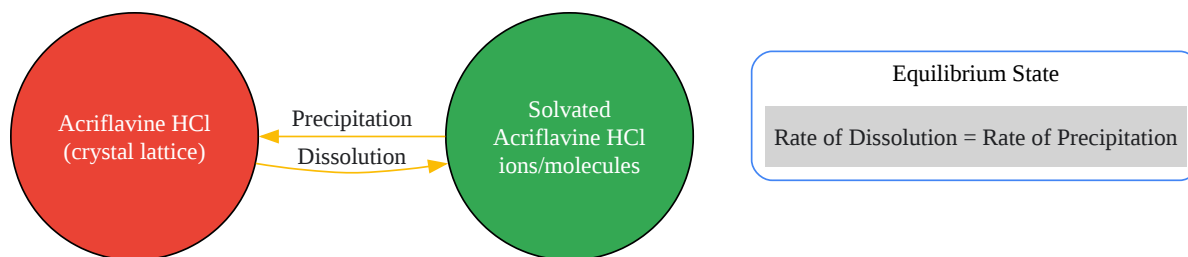
Visualizations

To further clarify the experimental workflow and the conceptual basis of solubility, the following diagrams are provided.



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Caption: Experimental workflow for determining the solubility of **Acriflavine hydrochloride**.



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Caption: Conceptual diagram of the dissolution and precipitation equilibrium process.

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